

Solubility Profile of 4-Hydroxy-8-methylquinoline-3-carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxy-8-methylquinoline-3-carboxylic acid

Cat. No.: B183485

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of the solubility characteristics of **4-Hydroxy-8-methylquinoline-3-carboxylic acid**. Due to the limited availability of specific quantitative solubility data in public literature, this document outlines the expected solubility behavior based on the compound's structural features and the known properties of related quinoline carboxylic acid derivatives. Furthermore, a detailed, adaptable experimental protocol for determining the precise solubility of this compound in various common solvents is provided to empower researchers in their laboratory work. This guide is intended to be a valuable resource for scientists and professionals engaged in research and development involving this compound.

Introduction

4-Hydroxy-8-methylquinoline-3-carboxylic acid is a quinoline derivative with potential applications in medicinal chemistry and materials science. Understanding its solubility in common solvents is a critical first step in many experimental and developmental processes, including reaction chemistry, formulation, and biological screening. The molecule possesses both a hydroxyl and a carboxylic acid group, which significantly influence its solubility behavior.

Predicted Solubility Profile

Based on its chemical structure, **4-Hydroxy-8-methylquinoline-3-carboxylic acid** is expected to exhibit the following general solubility characteristics:

- Low Aqueous Solubility: The presence of the largely nonpolar quinoline ring system suggests that the compound will have limited solubility in water.
- pH-Dependent Solubility: The carboxylic acid moiety (pK_a typically in the range of 3-5) will be deprotonated at neutral and basic pH, forming a more soluble carboxylate salt. Therefore, the solubility of **4-Hydroxy-8-methylquinoline-3-carboxylic acid** is expected to be significantly higher in alkaline aqueous solutions (e.g., dilute sodium hydroxide, sodium bicarbonate) compared to neutral or acidic water.
- Solubility in Organic Solvents: The compound is anticipated to be soluble in polar organic solvents, particularly those capable of hydrogen bonding. Solvents such as dimethyl sulfoxide (DMSO), dimethylformamide (DMF), methanol, and ethanol are likely to be effective at dissolving this compound. Its solubility in less polar solvents like acetone and ethyl acetate may be moderate, while it is expected to be poorly soluble in nonpolar solvents such as hexanes and diethyl ether.

Quantitative Solubility Data

As of the date of this publication, specific quantitative solubility data (e.g., in mg/mL or mol/L) for **4-Hydroxy-8-methylquinoline-3-carboxylic acid** in a range of common solvents is not readily available in peer-reviewed literature. The following table is provided as a template for researchers to populate with their own experimentally determined data.

Solvent	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mol/L)	Method of Determination
Water (pH 7)	25	e.g., Shake-flask HPLC		
0.1 M HCl	25	e.g., Shake-flask HPLC		
0.1 M NaOH	25	e.g., Shake-flask HPLC		
Methanol	25	e.g., Shake-flask HPLC		
Ethanol	25	e.g., Shake-flask HPLC		
Acetone	25	e.g., Shake-flask HPLC		
Dimethyl Sulfoxide (DMSO)	25	e.g., Shake-flask HPLC		
Dimethylformamide (DMF)	25	e.g., Shake-flask HPLC		
Ethyl Acetate	25	e.g., Shake-flask HPLC		

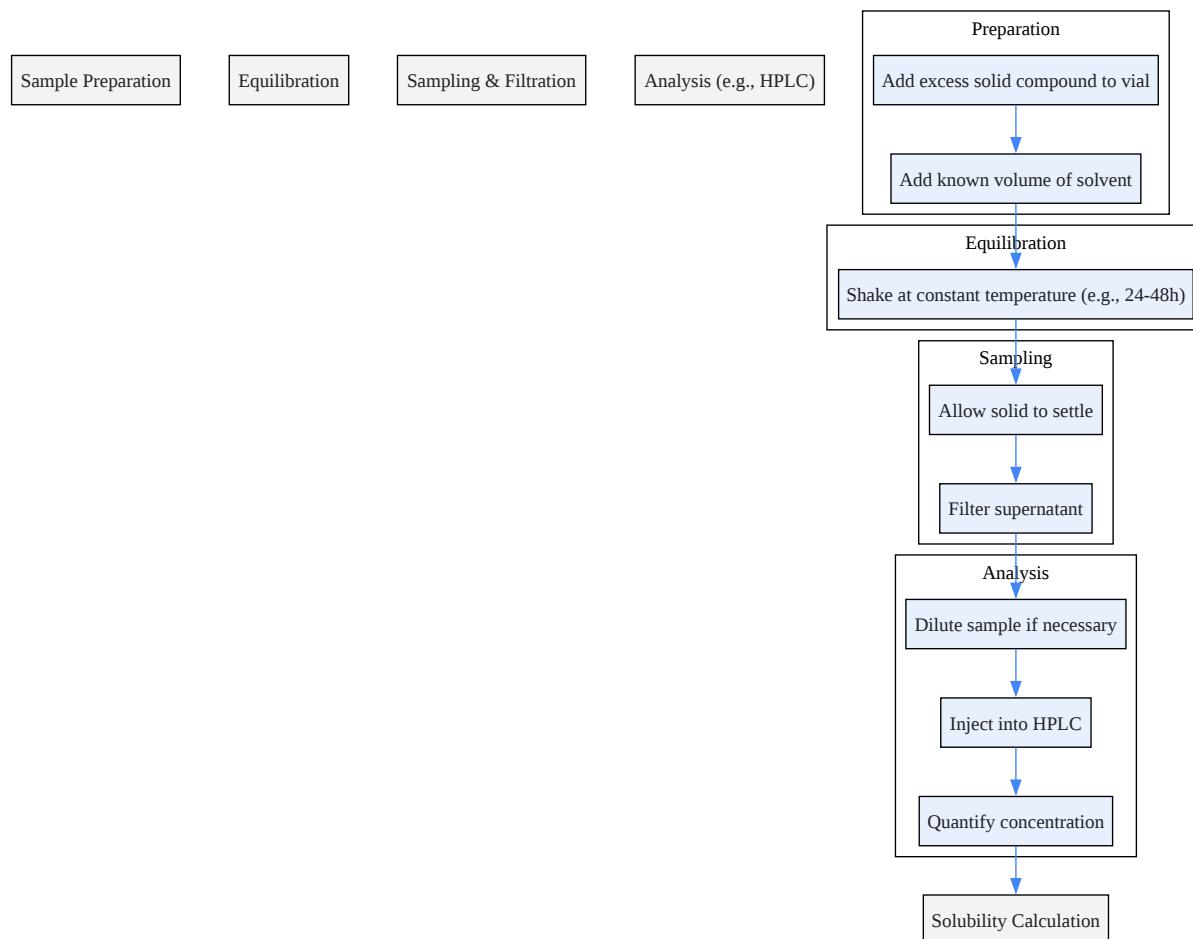
Experimental Protocol for Solubility Determination

The following is a generalized and adaptable protocol for the quantitative determination of the solubility of **4-Hydroxy-8-methylquinoline-3-carboxylic acid**. The shake-flask method followed by a suitable analytical technique (e.g., High-Performance Liquid Chromatography - HPLC) is a widely accepted approach.

Materials and Equipment

- **4-Hydroxy-8-methylquinoline-3-carboxylic acid (solid)**
- Selected solvents (e.g., water, methanol, ethanol, DMSO, etc.)
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- HPLC system with a suitable detector (e.g., UV-Vis)
- HPLC column appropriate for the analyte
- Mobile phase for HPLC analysis

Experimental Workflow Diagram

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Caption: Experimental workflow for solubility determination.

Step-by-Step Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **4-Hydroxy-8-methylquinoline-3-carboxylic acid** to a series of vials. The amount should be sufficient to ensure that undissolved solid remains at equilibrium.
 - Accurately add a known volume of each test solvent to the respective vials.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25 °C).
 - Agitate the samples for a sufficient period (typically 24 to 48 hours) to ensure that equilibrium is reached. The presence of undissolved solid should be visually confirmed.
- Sample Collection and Preparation:
 - Remove the vials from the shaker and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Immediately filter the supernatant through a syringe filter (e.g., 0.22 µm) to remove any undissolved microparticles. This step is crucial to avoid overestimation of solubility.
 - Accurately dilute the filtered sample with a suitable solvent (often the mobile phase for HPLC) to a concentration that falls within the linear range of the analytical method.
- Analysis:
 - Prepare a series of standard solutions of **4-Hydroxy-8-methylquinoline-3-carboxylic acid** of known concentrations.

- Analyze the standard solutions and the prepared samples using a validated HPLC method.
 - Construct a calibration curve by plotting the peak area (or height) against the concentration of the standard solutions.
- Calculation of Solubility:
 - Determine the concentration of the diluted sample from the calibration curve.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units (e.g., mg/mL or mol/L).

Conclusion

While specific quantitative solubility data for **4-Hydroxy-8-methylquinoline-3-carboxylic acid** remains to be extensively published, its structural characteristics provide a strong basis for predicting its solubility behavior. For precise quantitative measurements, the provided experimental protocol offers a robust and adaptable framework. The generation and dissemination of such data will be invaluable to the scientific community, facilitating further research and application of this compound.

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